

An In-depth Technical Guide to the Physicochemical Properties of Ethylenediamine

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Compound of Interest

Compound Name: Ethylgonendione

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Disclaimer: Initial searches for "**Ethylgonendione**" yielded no matching results. Based on the phonetic similarity, this guide details the properties of Ethylenediamine, a widely studied and utilized chemical compound.

Ethylenediamine, systematically named ethane-1,2-diamine, is a fundamental organic compound bearing two primary amine groups.^[1] This colorless, viscous liquid emits an ammonia-like odor and is a crucial building block in a myriad of chemical syntheses.^{[1][2]} Its bifunctional nature makes it a versatile precursor for the synthesis of chelating agents, pharmaceuticals, polymers, and agrochemicals.^[1]

Physicochemical Properties

The physicochemical properties of ethylenediamine are comprehensively summarized in the following tables.

Table 1: General and Physical Properties of Ethylenediamine

Property	Value	References
Molecular Formula	C ₂ H ₈ N ₂	[1][3]
Molecular Weight	60.10 g/mol	[4][5]
Appearance	Colorless to pale yellow, viscous, hygroscopic liquid	[2][6]
Odor	Ammonia-like	[2][4]
Density	0.899 g/cm ³ at 25 °C	[7][8]
Melting Point	8.5 °C (47.3 °F; 281.65 K)	[2][8]
Boiling Point	116 - 118 °C (241 - 244 °F; 389 - 391 K)	[1][9]
Vapor Pressure	10.7 mmHg at 20 °C	[10]
Vapor Density	2.07 (relative to air)	[9]
Refractive Index	1.4565 at 20 °C	[9]

Table 2: Solubility and Partition Coefficients of Ethylenediamine

Property	Value	References
Solubility in Water	Miscible	[1][4]
Solubility in Organic Solvents	Soluble in ethanol; slightly soluble in ether; insoluble in benzene.	[11]
LogP (Octanol/Water Partition Coefficient)	-2.04 to -1.6	[2][6]

Table 3: Acid-Base Properties of Ethylenediamine

Property	Value	References
pKa ₁	7.56	[12]
pKa ₂	10.71	[12]
pH	12.2 (100 g/L aqueous solution at 20 °C)	[13]

Table 4: Thermodynamic Properties of Ethylenediamine

Property	Value	References
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	-63.55 to -62.47 kJ/mol	[4]
Standard Molar Entropy (S°_{298})	202.42 J·K ⁻¹ ·mol ⁻¹	[4]
Heat of Combustion	-452.6 kcal/mol at 25 °C	[2]
Heat of Vaporization	10510.5 gcal/gmol	[2]

Table 5: Safety and Flammability Data for Ethylenediamine

Property	Value	References
Flash Point	34 °C (93 °F)	[4]
Autoignition Temperature	385 °C (725 °F)	
Lower Explosive Limit (LEL)	2.5% (V)	[14]
Upper Explosive Limit (UEL)	16.3% (V)	[14]
OSHA Permissible Exposure Limit (PEL)	10 ppm (8-hour time-weighted average)	[15]

Experimental Protocols

Detailed methodologies for the synthesis of ethylenediamine are provided below, covering both major industrial routes and a laboratory-scale preparation.

This process is the predominant method for the industrial production of ethylenediamine.[7]

- Reactants: 1,2-dichloroethane and aqueous ammonia.[7]
- Reaction Conditions:
 - Molar Ratio: A high molar ratio of ammonia to 1,2-dichloroethane (20:1 to 40:1) is employed to favor the formation of the primary amine and minimize the production of polyamine byproducts.[7]
 - Temperature: The reaction is conducted at elevated temperatures, typically in the range of 160-180 °C.[1][7]
 - Pressure: High pressure (20-40 bar) is maintained to keep the reactants in the liquid phase.[7]
- Procedure:
 - 1,2-dichloroethane and aqueous ammonia are continuously fed into a high-pressure reactor.
 - The reaction mixture is maintained at the specified temperature and pressure for a residence time of 10-30 minutes.[7]
 - The initial reaction produces the hydrochloride salt of ethylenediamine and other polyethylene amines.[1]
 - This salt mixture is then neutralized with sodium hydroxide to liberate the free amines.[1]
 - The final step involves fractional distillation to separate ethylenediamine from the byproducts (diethylenetriamine, triethylenetetramine, etc.) and the aqueous salt solution. [1]

This method is considered a greener alternative to the EDC process.[16]

- Reactants: Ethylene glycol and ammonia.[16]
- Catalyst: Supported two-component composite metal oxides, such as NiO/CuO/Al₂O₃. [17]

- Reaction Conditions:
 - Temperature: 180 °C.[17]
 - Pressure: 0.6 MPa.[17]
 - Catalyst Loading: 3% by weight.[17]
 - Ammonia/Ethylene Glycol Mass Ratio: 4:1.[17]
- Procedure:
 - Ethylene glycol and ammonia are passed over the heated catalyst bed in a reactor.
 - The reaction proceeds via a reductive amination pathway, where the alcohol is first dehydrogenated to an aldehyde, which then reacts with ammonia to form an imine, followed by hydrogenation to the amine.[18]
 - The product mixture is then purified by distillation to isolate ethylenediamine.

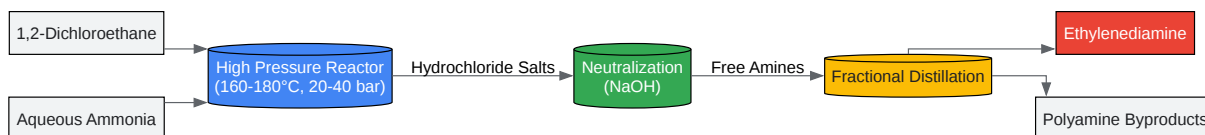
A classic method for preparing primary amines that can be adapted for ethylenediamine.

- Reactants: Ethylene dichloride and potassium phthalimide.
- Procedure:
 - Potassium phthalimide is prepared by neutralizing an ethanolic solution of phthalimide with ethanolic potassium hydroxide.
 - Ethylene dichloride is reacted with potassium phthalimide to form 1,2-bis(phthalimido)ethane.
 - The resulting di-phthalimido derivative is hydrolyzed by refluxing with concentrated hydrochloric acid.
 - This cleavage yields phthalic acid, which crystallizes out of the solution, and the dihydrochloride salt of ethylenediamine, which remains in the aqueous solution.

- The free base can be obtained by subsequent neutralization and extraction.

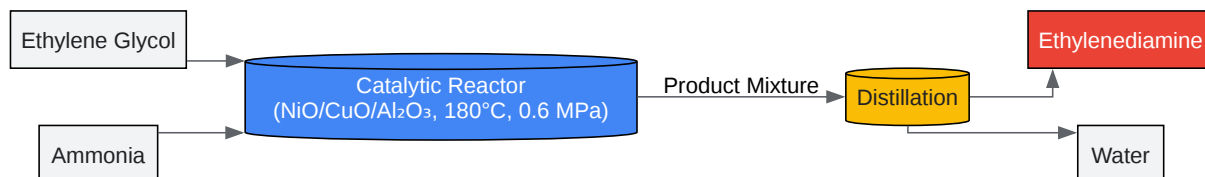
Signaling Pathways and Logical Relationships

The following diagrams illustrate key synthesis pathways for ethylenediamine.



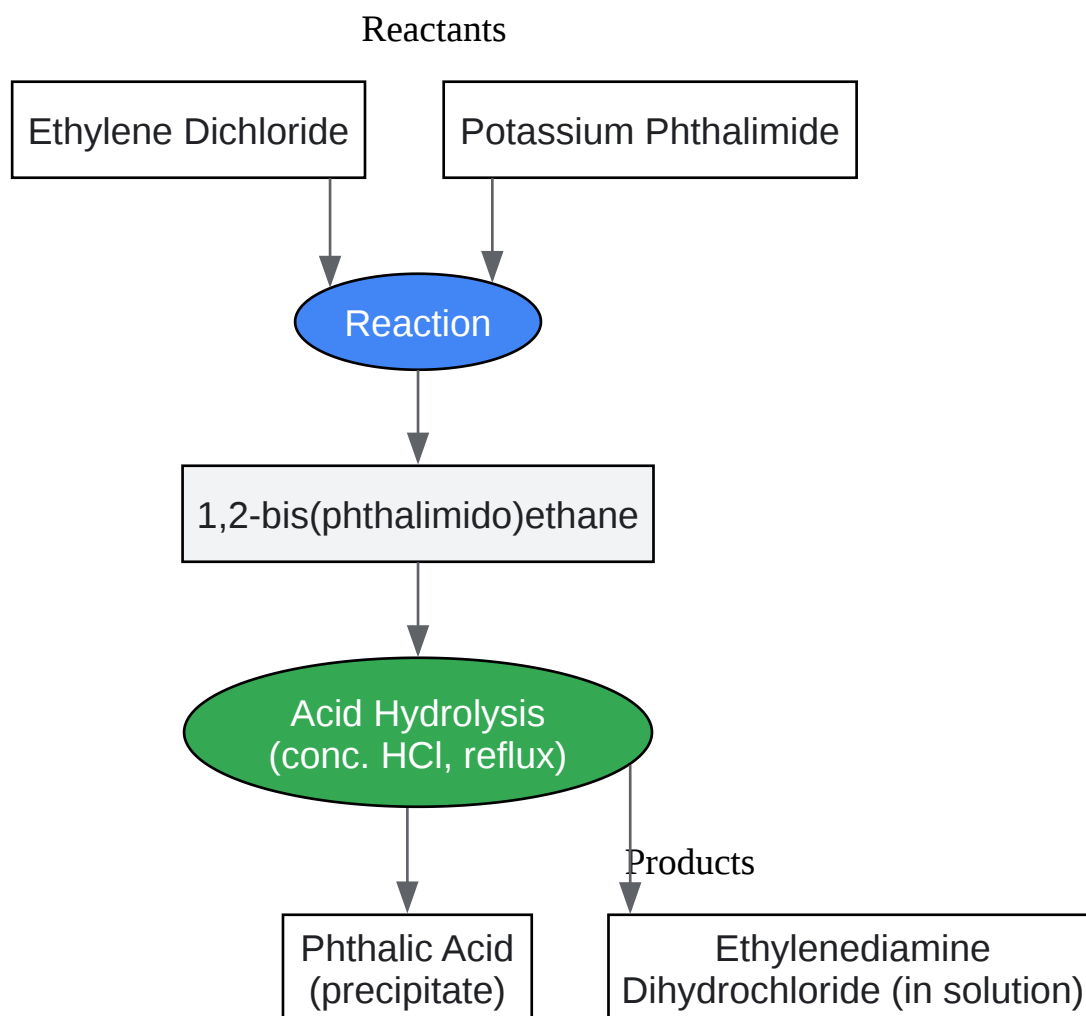
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Caption: Industrial Synthesis of Ethylenediamine via the EDC Process.



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Caption: Green Synthesis of Ethylenediamine from Ethylene Glycol.



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Caption: Laboratory-Scale Gabriel Synthesis of Ethylenediamine.

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